

Comprehensive Disposal Guide: 2-Amino-2-(3-aminophenyl)acetic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-Amino-2-(3-aminophenyl)acetic acid
CAS No.:	90271-39-9
Cat. No.:	B3001430

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Executive Summary & Chemical Profile

Effective waste management of **2-Amino-2-(3-aminophenyl)acetic acid** (also known as 3-Aminophenylglycine) requires a strict adherence to protocols governing organic amines and amino acid derivatives. While often classified as "Harmful" or "Irritant" rather than acutely toxic (P-listed), this compound poses specific risks due to its zwitterionic nature and potential reactivity with strong oxidizers.

Improper disposal leads to environmental contamination and potential regulatory fines under RCRA (Resource Conservation and Recovery Act). This guide defines the operational standard for segregating, packaging, and handing off this chemical for final destruction.^[1]

Chemical Identity & Hazard Matrix

Parameter	Detail
Chemical Name	2-Amino-2-(3-aminophenyl)acetic acid
CAS Number	14338-36-4
Synonyms	3-Aminophenylglycine; (3-Aminophenyl)amino acetic acid
Physical State	Solid (Powder), typically beige or white
GHS Classification	Warning
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
RCRA Status	Non-Listed (Not P or U listed). ^[2] ^[3] Must be evaluated for characteristics (D-codes) if mixed with other solvents.

Waste Characterization & Segregation Logic

Before disposal, the waste stream must be characterized to ensure compatibility. This compound contains both a basic amine group and an acidic carboxylic acid group.

Critical Incompatibilities

- **Strong Oxidizers:** Avoid contact with perchlorates, nitrates, and peroxides. Amines can form unstable N-nitroso compounds or cause exothermic reactions.
- **Aldehydes/Ketones:** May form Schiff bases (less hazardous, but alters chemical composition).
- **Hypochlorites (Bleach):** DO NOT MIX. Can form chloroamines, which are toxic and unstable.

Segregation Protocol

- **Stream A (Solid Waste):** Pure powder, contaminated gloves, weighing boats, and paper towels.

- Stream B (Liquid Waste): Aqueous or organic solutions containing the compound.
 - Note: If dissolved in a flammable solvent (e.g., Methanol), the waste becomes D001 (Ignitable).

Step-by-Step Disposal Procedures

A. Solid Waste Disposal (Primary Stream)

Most laboratory waste for this compound will be solid.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original manufacturer container if empty.
- Packaging:
 - If the material is in a vial, place the tightly capped vial directly into the waste jar.
 - If loose powder, double-bag in chemically resistant polyethylene bags before placing in the drum.
- Labeling:
 - Apply a hazardous waste label.
 - Chemical Name: Write out the full name (No abbreviations/formulas).
 - Hazards: Check "Toxic" and "Irritant".
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers until pickup.

B. Liquid Waste Disposal

- pH Check: Ensure the solution pH is between 5 and 9. If highly acidic or basic, neutralize carefully only if your facility protocol permits elementary neutralization. Otherwise, label as Corrosive.
- Solvent Compatibility:

- Aqueous: Collect in "Aqueous Waste" carboys.
- Organic: Collect in "Organic Solvent" carboys (Halogenated vs. Non-Halogenated).
- Labeling: List all constituents (e.g., "Methanol 95%, **2-Amino-2-(3-aminophenyl)acetic acid** 5%").

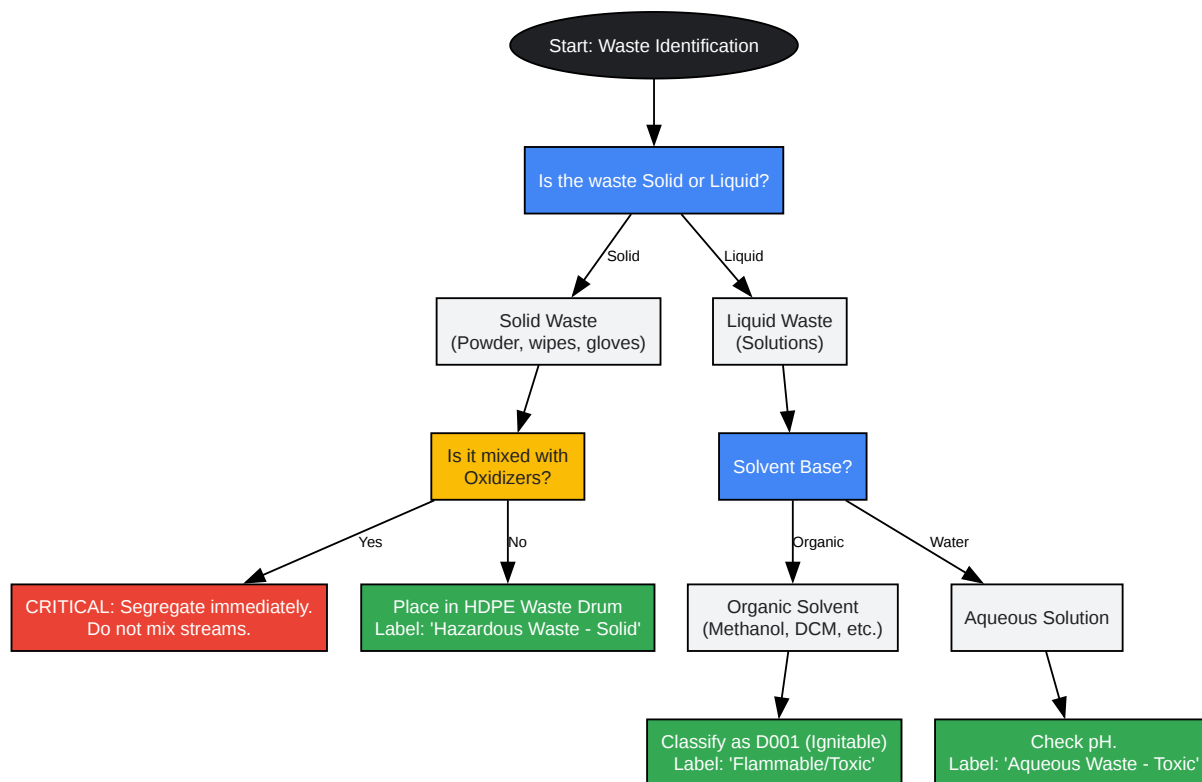
C. Empty Container Management

- "RCRA Empty" Rule: A container is considered empty if less than 3% of the weight remains (for containers <119 gallons).
- Triple Rinse: Triple rinse the container with a solvent capable of dissolving the residue (e.g., water or ethanol).
- Disposal: Collect the rinsate as Liquid Waste. Deface the label on the bottle and dispose of the bottle as regular trash or glass recycling (depending on local policy).

Visualized Workflows

Waste Determination Decision Tree

This logic flow ensures the material is routed to the correct waste stream based on its physical state and mixture components.

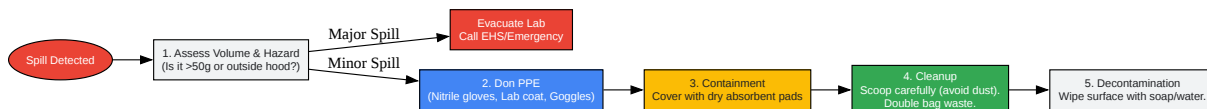


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Figure 1: Decision logic for segregating **2-Amino-2-(3-aminophenyl)acetic acid** waste streams.

Emergency Spill Response

Immediate actions to take in the event of a benchtop spill.



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Figure 2: Operational workflow for minor laboratory spills.

Technical Reference Data

Personal Protective Equipment (PPE) Matrix

Protection Level	Requirement	Rationale
Eye/Face	Chemical Safety Goggles	Prevents irritation from dust or splashes (H319).
Hand	Nitrile Gloves (Min 0.11mm)	Standard protection against incidental contact.
Respiratory	N95 Mask or Fume Hood	Required if dust formation is visible (H335).
Body	Lab Coat (Buttoned)	Prevents skin absorption and clothing contamination.

Final Disposition

- Recommended Method: Incineration with energy recovery.
- Alternative: Fuel blending (if in high BTU solvent).
- Prohibited: Do not dispose of down the drain. Do not dispose of in regular trash.

References

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- To cite this document: BenchChem. [Comprehensive Disposal Guide: 2-Amino-2-(3-aminophenyl)acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3001430/docs#comprehensive-disposal-guide-2-amino-2-3-aminophenyl-acetic-acid\]](https://www.benchchem.com/product/b3001430/docs#comprehensive-disposal-guide-2-amino-2-3-aminophenyl-acetic-acid)

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